

C.I. Pigment Yellow 74: A Comprehensive Health and Safety Profile

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Compound of Interest

Compound Name: C.I. Pigment Yellow 74

Cat. No.: B1669072

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available health and safety data for **C.I. Pigment Yellow 74** (CAS No. 6358-31-2), a monoazo pigment used in various industrial applications. This document summarizes key toxicological endpoints, presents quantitative data in structured tables, and details experimental methodologies for critical studies to support informed risk assessment and safe handling practices.

Toxicological Data Summary

The following tables summarize the key quantitative toxicological data for **C.I. Pigment Yellow 74** based on available studies.

Table 1: Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>5000 mg/kg bw	[1]

Table 2: Skin and Eye Irritation

Endpoint	Species	Guideline	Result	Classification	Reference
Skin Irritation	Rabbit	OECD 404	Primary Irritation Index: 0.0	Non-irritant	[2]
Eye Irritation	Rabbit	OECD 405	Highest Total Mean Score: 7.3	Minimally Irritating	[3]

Table 3: Genotoxicity

Assay	Test System	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation Assay (Ames Test)	Salmonella typhimurium strains TA97, TA98, TA100, TA1535	With and without S9	Negative	[4]

Table 4: Sensitization and Carcinogenicity

Endpoint	Data Availability	Summary
Skin Sensitization	No quantitative data found	Some sources suggest a potential for skin sensitization, but no definitive study using a validated method like the Local Lymph Node Assay (LLNA) was identified. [5] [6]
Carcinogenicity	No long-term bioassay data found	C.I. Pigment Yellow 74 is not listed as a carcinogen by major regulatory agencies such as IARC, NTP, or OSHA. However, no specific long-term carcinogenicity studies in animals were identified. [7]

Experimental Protocols

Bacterial Reverse Mutation Assay (Ames Test) for C.I. Pigment Yellow 74

The genotoxicity of **C.I. Pigment Yellow 74** was assessed using the Salmonella typhimurium histidine reverse mutation assay (Ames test) as part of a large screening program. The following protocol is based on the methodology described by Zeiger et al. (1988).[\[4\]](#)

Objective: To evaluate the mutagenic potential of **C.I. Pigment Yellow 74** by measuring its ability to induce reverse mutations at the histidine locus in various strains of Salmonella typhimurium.

Test System:

- Bacterial Strains: Salmonella typhimurium strains TA97, TA98, TA100, and TA1535. These strains are designed to detect different types of mutations (frameshift and base-pair substitutions).

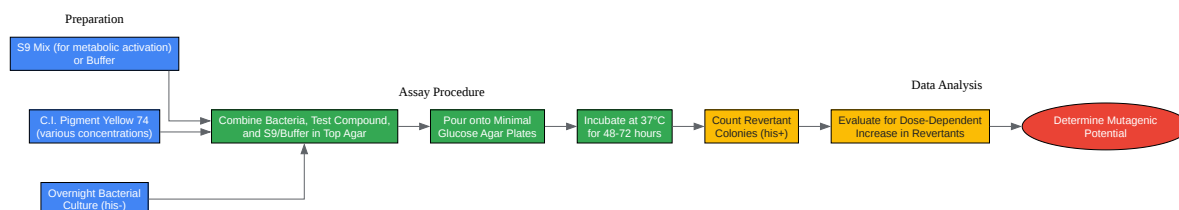
- Metabolic Activation System: Aroclor 1254-induced rat liver S9 fraction was used to simulate mammalian metabolism. Tests were conducted both with and without the S9 mix.

Methodology:

- Dose Range Finding: A preliminary toxicity test was performed to determine the appropriate concentration range of **C.I. Pigment Yellow 74**.
- Plate Incorporation Assay:
 - 0.1 mL of an overnight bacterial culture, 0.1 mL of the test substance solution (at various concentrations), and 0.5 mL of S9 mix or buffer were added to 2.0 mL of molten top agar.
 - The mixture was vortexed and poured onto the surface of minimal glucose agar plates.
- Incubation: The plates were incubated at 37°C for 48-72 hours.
- Scoring: The number of revertant colonies (his+) on each plate was counted. A positive response is defined as a reproducible, dose-related increase in the number of revertant colonies.

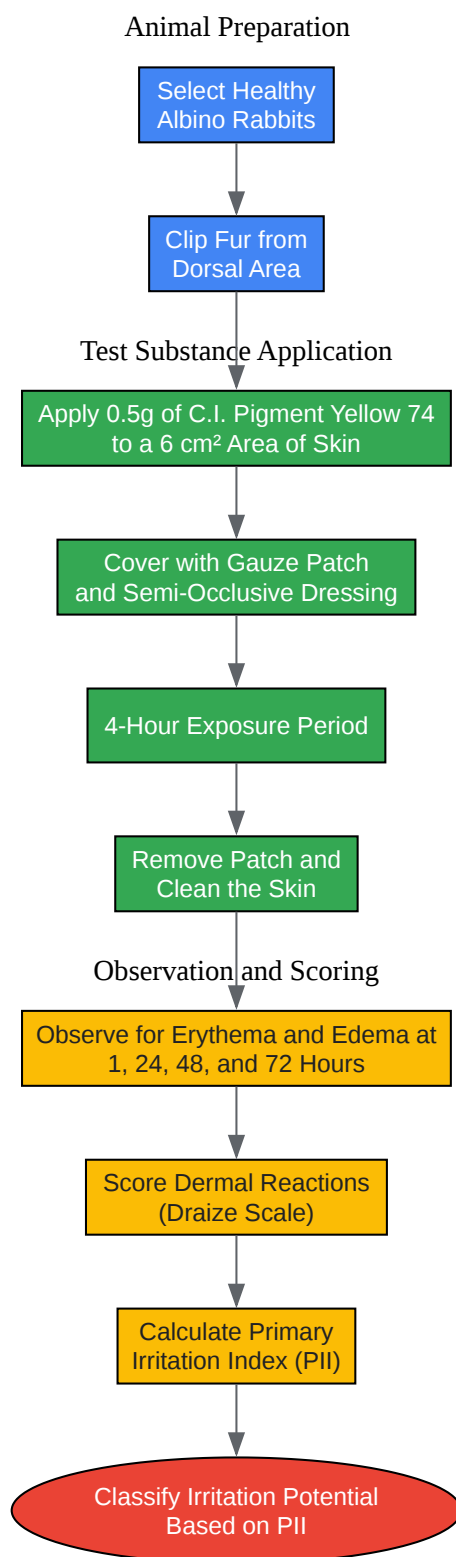
Results for **C.I. Pigment Yellow 74**: The study concluded that **C.I. Pigment Yellow 74** was not mutagenic in any of the tested *Salmonella typhimurium* strains, either with or without metabolic activation.^[4]

Visualizations



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Caption: Workflow for the Bacterial Reverse Mutation Assay (Ames Test).



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Caption: Experimental workflow for the OECD 404 Skin Irritation Test.

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